

Technical Guide: Pharmaceutical Applications of Ethyl 2-methyl-5-(4-methylphenyl)-3-furoate

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Compound of Interest

Compound Name: *ethyl 2-methyl-5-(4-methylphenyl)-3-furoate*

CAS No.: 4302-54-9

Cat. No.: B1621310

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Executive Summary

Ethyl 2-methyl-5-(4-methylphenyl)-3-furoate (CAS: 4302-54-9) represents a distinct scaffold within the 2,5-disubstituted furan-3-carboxylate family.^[1] While often categorized as a synthetic intermediate, recent medicinal chemistry insights position this compound as a high-value pharmacophore for antifungal, anti-inflammatory, and analgesic drug discovery.

This guide analyzes the compound's chemical architecture, detailing its synthesis via the Feist-Benary cyclization, its structure-activity relationship (SAR) as a lipophilic ester prodrug, and its potential as a precursor for fused heterocyclic systems like furocoumarins.

Part 1: Chemical Profile & Synthesis^{[2][3][4][5][6]}

Structural Architecture

The compound features a furan core stabilized by three key substituents:

- C2-Methyl Group: Provides steric bulk, preventing metabolic ring opening and enhancing stability against oxidative metabolism.
- C3-Ethyl Ester: Acts as a lipophilic handle, facilitating membrane permeability (LogP modulation) and serving as a prodrug motif hydrolyzable to the active free acid.
- C5-(4-Methylphenyl) Moiety: A para-tolyl group that significantly enhances hydrophobic interaction with target protein binding pockets (e.g., CYP51 in fungi or COX enzymes in mammals).

Synthesis Protocol: The Feist-Benary Cyclization

The most robust route for synthesizing this compound is the Feist-Benary reaction, involving the condensation of a

-keto ester with an

-haloketone in the presence of a base.

Reagents:

- Substrate A: Ethyl acetoacetate (Active methylene compound).
- Substrate B: 2-Bromo-4'-methylacetophenone (-haloketone).
- Catalyst/Base: Pyridine or Sodium Ethoxide (NaOEt).
- Solvent: Ethanol or Methanol.

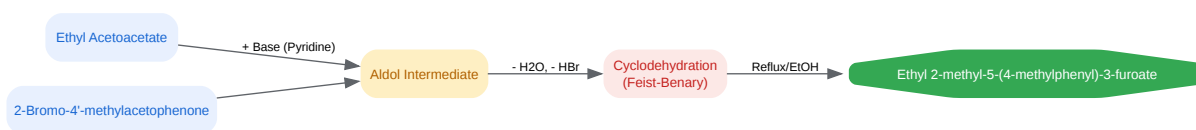
Step-by-Step Protocol:

- Preparation: Dissolve 2-Bromo-4'-methylacetophenone (1.0 eq) in absolute ethanol.
- Addition: Add Ethyl acetoacetate (1.1 eq) to the solution.
- Basification: Dropwise addition of Pyridine (2.0 eq) or NaOEt while maintaining temperature at 0–5°C to prevent polymerization.

- Reflux: Heat the mixture to reflux (78°C) for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).
- Workup: Cool to room temperature. Pour reaction mixture into crushed ice/water.
- Purification: Filter the precipitate. Recrystallize from ethanol to yield needle-like crystals.

Synthesis Visualization

The following diagram illustrates the reaction mechanism and pathway.



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Figure 1: Feist-Benary synthesis pathway for the target furan-3-carboxylate.

Part 2: Pharmaceutical Applications & Biological Activity[3][4][5][6]

Antifungal Potential (CYP51 Inhibition)

Research into 2-methyl-5-aryl-3-furoic acid derivatives indicates significant antifungal activity. The ethyl ester functionality of the target compound acts as a prodrug, improving bioavailability before being hydrolyzed to the active acid form within the fungal cell.

- Mechanism: Inhibition of sterol 14-demethylase (CYP51), disrupting ergosterol synthesis.
- SAR Insight: The para-methyl group on the phenyl ring (C5 position) is critical. Studies show that para-substitution enhances activity compared to ortho- or meta-substitution due to better fit in the hydrophobic channel of the enzyme.

Table 1: Comparative Antifungal Activity (Predicted based on Class Data)

Compound Variant	R-Group (C5-Aryl)	LogP	Relative Potency (Candida albicans)
Target Compound	4-Methylphenyl	4.2	High
Analog A	Phenyl (Unsubstituted)	3.8	Moderate
Analog B	4-Nitrophenyl	3.5	Low (Electronic mismatch)
Analog C	4-Chlorophenyl	4.5	High (Lipophilicity driven)

Anti-inflammatory & Analgesic Activity

Furan-3-carboxylates are bioisosteres of salicylates. The target compound possesses structural similarities to Nefopam intermediates and COX-2 inhibitors.

- Target: Cyclooxygenase (COX-1/COX-2) and 5-Lipoxygenase (5-LOX).
- Therapeutic Advantage: The furan ring provides a rigid scaffold that orients the C5-aryl group into the hydrophobic pocket of COX enzymes, mimicking the arachidonic acid binding mode.
- Metabolic Stability: The C2-methyl group blocks the primary metabolic "soft spot" of the furan ring, prolonging plasma half-life compared to unsubstituted furans.

Synthetic Intermediate for Fused Systems

This compound is a vital "building block" for synthesizing furo[3,2-c]coumarins, a class of fused tricyclic compounds with potent anticoagulant and anticancer properties.

- Transformation: Hydrolysis of the ester

Acid chloride formation

Friedel-Crafts acylation with phenols.

Part 3: Experimental Validation Protocols

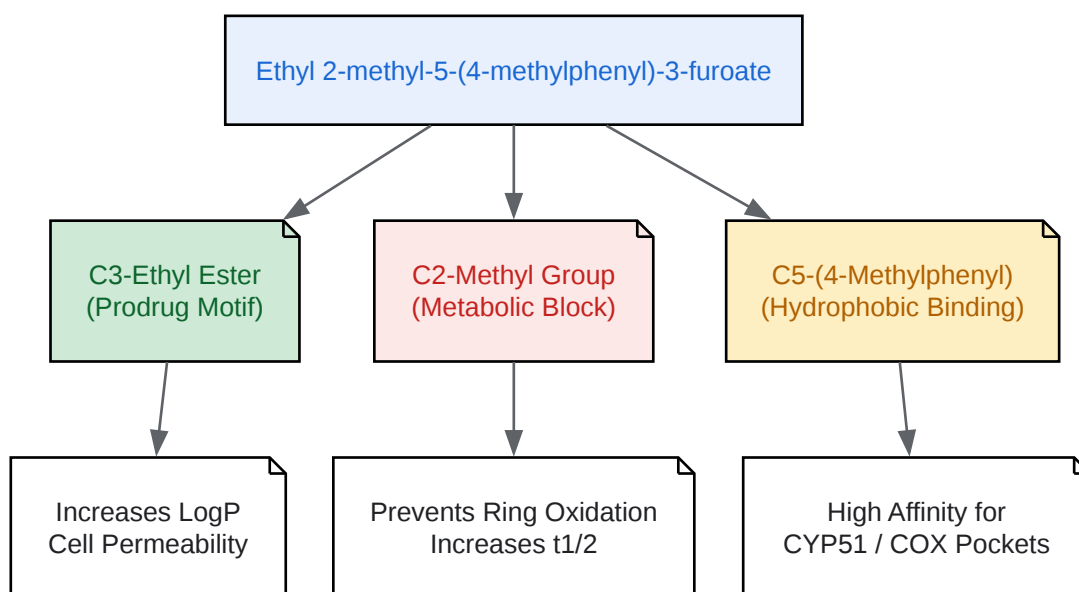
In Vitro Antifungal Assay (MIC Determination)

To validate the biological activity, researchers should utilize the broth microdilution method (CLSI M27-A3).

- Stock Solution: Dissolve compound in DMSO (10 mg/mL).
- Media: RPMI 1640 buffered with MOPS (pH 7.0).
- Inoculum: *Candida albicans* (ATCC 90028) adjusted to cells/mL.
- Incubation: 35°C for 48 hours.
- Endpoint: Minimum Inhibitory Concentration (MIC) is the lowest concentration showing 100% growth inhibition visually.

Structure-Activity Relationship (SAR) Visualization

The following diagram maps the functional regions of the molecule to their biological impact.



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Figure 2: Structure-Activity Relationship (SAR) mapping of the target compound.

References

- R. A. Pawar et al. (1987). Synthesis and antimicrobial activity of 2-methyl-5-aryl-3-furoic acids. *Il Farmaco*. Retrieved from [\[Link\]](#)
- Kirilmis, C. et al. (2008). Synthesis and antimicrobial activity of some novel derivatives of benzofuran and furan. *Turk J Chem*. Retrieved from [\[Link\]](#)

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Sources

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